

Personal protective equipment for handling 2-Iodo-4-nitrophenol

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Compound of Interest

Compound Name: **2-Iodo-4-nitrophenol**

Cat. No.: **B1296312**

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Essential Safety and Handling Guide for 2-Iodo-4-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Iodo-4-nitrophenol** (CAS No. 89487-91-2). Given its chemical properties, it is imperative to adhere to strict safety measures to mitigate potential hazards. This document is intended to be a primary resource for ensuring a safe laboratory environment.

Immediate Safety and Hazard Information

2-Iodo-4-nitrophenol is classified as harmful if swallowed (Acute Toxicity 4, Oral)[1][2]. It is a solid, typically in powder form, with a melting point of 89-94 °C[3]. While specific toxicity data for **2-Iodo-4-nitrophenol** is limited, its structural similarity to other nitrophenols suggests that it should be handled with care to avoid inhalation, skin contact, and eye contact. For the closely related compound 4-nitrophenol, hazards include being harmful if swallowed, in contact with skin, or if inhaled, and it may cause damage to organs (kidney and liver) through prolonged or repeated exposure[4].

Quantitative Safety Data Summary

For clarity and quick reference, the following table summarizes key quantitative safety data.

Property	Value	Reference
CAS Number	89487-91-2	[1]
Molecular Formula	C ₆ H ₄ INO ₃	[5]
Molecular Weight	265.01 g/mol	[1]
Melting Point	89-94 °C	[3]
GHS Hazard Class	Acute Toxicity 4, Oral	[1][2]
Hazard Statement	H302: Harmful if swallowed	[2][5]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory to ensure the safety of laboratory personnel. The following PPE is required when handling **2-Iodo-4-nitrophenol**.

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Chemical safety goggles or a face shield.	To protect eyes and face from splashes and airborne particles.
Skin Protection	Nitrile gloves and a fully buttoned laboratory coat.	To prevent skin contact with the chemical.
Respiratory Protection	A NIOSH-approved N95 dust mask or higher-level respirator.	To prevent inhalation of the powder, especially when handling outside of a fume hood or if dust is generated[1][2].
Foot Protection	Closed-toe shoes.	To protect feet from potential spills.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is critical for the safe handling of **2-Iodo-4-nitrophenol**. The following workflow outlines the necessary steps from preparation to post-handling cleanup.

- Preparation and Engineering Controls:
 - Work in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.
 - Ensure that an eyewash station and safety shower are readily accessible.
 - Prepare all necessary equipment and reagents before handling the compound.
 - Designate a specific area for handling **2-Iodo-4-nitrophenol** to contain any potential contamination.
- Handling the Compound:
 - Wear the appropriate Personal Protective Equipment (PPE) as detailed in the table above.
 - Carefully weigh the solid compound on a tared weigh boat or glassine paper to avoid generating dust.
 - If transferring the powder, do so slowly and carefully to minimize airborne dust.
 - For dissolving the compound, add the solvent to the vessel containing the **2-Iodo-4-nitrophenol** slowly to avoid splashing.
- During Experimental Use:
 - Keep all containers with the compound sealed when not in use.
 - Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.
- Post-Handling:
 - Thoroughly decontaminate the work area with an appropriate solvent and cleaning agent.

- Remove and dispose of gloves and any other contaminated disposable PPE in the designated hazardous waste stream.
- Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper disposal of **2-Iodo-4-nitrophenol** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste:

- Collect unused or waste **2-Iodo-4-nitrophenol** in a clearly labeled, sealed, and compatible container.
- Contaminated disposable materials such as gloves, weigh boats, and paper towels should be collected in a designated hazardous waste bag.

- Liquid Waste:

- Solutions containing **2-Iodo-4-nitrophenol** should be collected in a labeled, sealed, and appropriate hazardous waste container.
- Do not dispose of solutions containing this compound down the drain.

- General Disposal Guidelines:

- All waste must be disposed of in accordance with local, state, and federal regulations.
- Do not mix waste streams. Keep halogenated and non-halogenated waste separate if required by your institution's disposal protocols.
- Handle uncleaned containers as you would the product itself.

Experimental Protocol

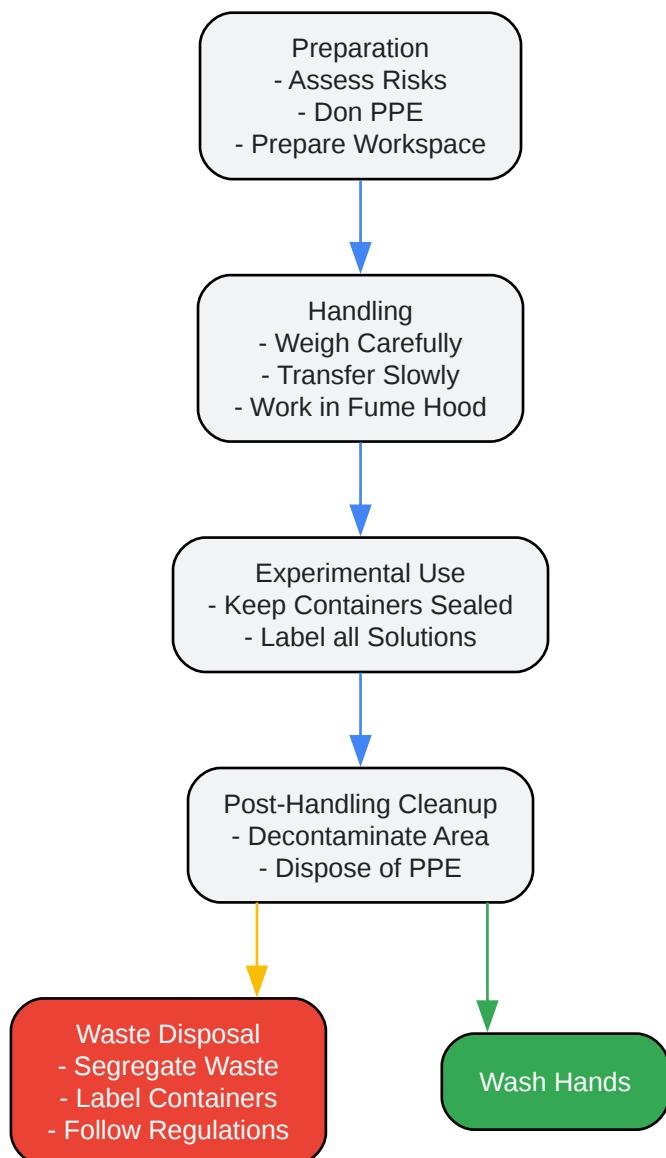
While specific experimental protocols for the use of **2-Iodo-4-nitrophenol** are not widely available in public literature, it is known to be used as a reactant in the preparation of other

iodophenols[1]. A general protocol for its use in a synthetic chemistry setting would involve the following steps, which should be adapted based on the specific reaction conditions.

- Reaction Setup: Under an inert atmosphere (if required by the specific reaction), a reaction vessel is charged with **2-Iodo-4-nitrophenol**.
- Solvent Addition: The appropriate solvent is added to dissolve or suspend the compound.
- Reagent Addition: Other reactants are added to the mixture, often in a controlled manner (e.g., dropwise addition).
- Reaction Monitoring: The progress of the reaction is monitored using techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Work-up: Once the reaction is complete, the mixture is processed to isolate the desired product. This may involve extraction, filtration, and/or chromatography.
- Purification: The crude product is purified using methods like recrystallization or column chromatography.

Visual Workflow for Safe Handling

The following diagram illustrates the key logical steps for the safe handling and disposal of **2-Iodo-4-nitrophenol**.



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